

No Published Total Synthesis of Solidagolactone III Found in Scientific Literature

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Compound of Interest

Compound Name: Solidagolactone III

Cat. No.: B12390216

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Despite a comprehensive search of available scientific databases and chemical literature, no published total synthesis for the natural product **Solidagolactone III** could be identified.

Solidagolactone III is a bioactive compound that has been isolated from plants of the *Solidago* genus, commonly known as goldenrods[1]. These plants are a source of various diterpenoids, some of which have been studied for their antimicrobial and other biological activities[2][3][4][5][6]. The chemical structure of **Solidagolactone III** has been determined, and it is available for purchase from some chemical suppliers, indicating that it is a known compound[1].

However, the complete laboratory synthesis of this specific molecule from simpler starting materials, a process known as total synthesis, does not appear to have been reported in peer-reviewed scientific journals. While there are numerous publications on the isolation and biological evaluation of compounds from *Solidago* species, and general methodologies for the synthesis of related lactone-containing natural products exist, a specific and detailed protocol for the total synthesis of **Solidagolactone III** is not publicly available at this time.

Researchers interested in the synthesis of this molecule may need to design a novel synthetic route based on methodologies used for structurally similar compounds. Such an endeavor would represent a new contribution to the field of organic chemistry.

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References

- 1. Solidagolactone III - Immunomart [immunomart.com]
- 2. Discovery of Undescribed Clerodane Diterpenoids with Antimicrobial Activity Isolated from the Roots of Solidago gigantea Ait - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Bioactive clerodane diterpenes of giant goldenrod (Solidago gigantea Ait.) root extract - PubMed [pubmed.ncbi.nlm.nih.gov]
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